

Application Notes & Protocols: Enhanced Ovarian Morphology Assessment Using 3D Transvaginal Ultrasound

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FR 76830

Cat. No.: B1674034

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction: Three-dimensional (3D) transvaginal ultrasound represents a significant advancement in gynecological imaging, offering a more comprehensive and reproducible assessment of ovarian morphology compared to traditional two-dimensional (2D) methods.[1][2][3] This technology enables the acquisition of volumetric data, allowing for detailed analysis of ovarian volume, antral follicle count (AFC), and stromal vascularity.[1] These parameters are crucial in various research and clinical applications, including the diagnosis and monitoring of polycystic ovary syndrome (PCOS), assessment of ovarian reserve, and follicular tracking during assisted reproductive technology (ART) cycles.[1][4]

These application notes provide detailed protocols for utilizing 3D transvaginal ultrasound for advanced ovarian morphology assessment, along with a summary of key quantitative data and visualizations of experimental workflows.

Section 1: Quantitative Data Summary

The following tables summarize key quantitative data derived from 3D transvaginal ultrasound studies for ovarian morphology assessment.

Table 1: Ovarian Volume and Antral Follicle Count in Polycystic Ovary Syndrome (PCOS)

Parameter	Modality	Population	Diagnostic Threshold/Value	Specificity	Sensitivity	Reference
Ovarian Volume	2D/3D TVUS	Normoandrogenic vs. PCOS	>10 cm ³	98.2%	45%	[1][5]
Ovarian Volume	2D TVUS	Normoandrogenic vs. PCOS	≥13 cm ³	100%	50%	[5][6][7]
Mean Follicle Number per Ovary (FNPO)	3D TVUS	Normoandrogenic vs. PCOS	≥20	100%	70%	[5][6][7]
Mean Follicle Number per Ovary (FNPO)	3D TVUS	PCOS	29.8 ± 11.5	N/A	N/A	[5]
Mean Follicle Number per Ovary (FNPO)	3D TVUS	Controls	9.5 ± 3.1	N/A	N/A	[5]

Table 2: 3D Power Doppler Indices for Ovarian Vascularity Assessment

Index	Description	Application	Reference
Vascularization Index (VI)	Measures the number of color voxels (blood vessels) in the ovary, expressed as a percentage of the ovarian volume.[8][9]	Assessment of ovarian stromal blood flow.[9]	[8][9]
Flow Index (FI)	Represents the average intensity of flow inside the color voxels.[8][9]	Assessment of ovarian stromal blood flow.[9]	[8][9]
Vascularization Flow Index (VFI)	A combination of vascularity and flow, calculated by multiplying VI and FI.[8][9]	Assessment of ovarian stromal blood flow.[9]	[8][9]

Section 2: Experimental Protocols

Protocol 1: 3D Ovarian Volume Measurement

This protocol outlines the steps for accurate ovarian volume measurement using 3D transvaginal ultrasound.

1. Patient Preparation:

- The patient should have an empty bladder.
- The examination is ideally performed in the early follicular phase of the menstrual cycle (day 2-5) to avoid interference from a dominant follicle or corpus luteum.[10][11]

2. Image Acquisition:

- Use a high-frequency transvaginal ultrasound transducer (minimum 7 MHz).[10][11]
- Obtain a clear 2D view of the ovary in the sagittal plane.

- Activate the 3D volume acquisition mode.
- Define the region of interest (ROI) to encompass the entire ovary, minimizing the inclusion of adjacent tissues.[12]
- Initiate the automated volume sweep. The system will acquire a series of 2D images to construct a 3D volume dataset.[12]

3. Volume Calculation using Virtual Organ Computer-aided Analysis (VOCAL™):

- Open the acquired 3D volume dataset in the analysis software.
- Select the VOCAL™ (Virtual Organ Computer-aided Analysis) tool.[13]
- Manually or semi-automatically trace the contour of the ovary in sequential planes. A rotational step of 15-30 degrees is commonly used.[9][14][15]
- The software will then automatically calculate the ovarian volume based on the traced contours.

4. Data Recording:

- Record the ovarian volume in cubic centimeters (cm³).
- Note any significant findings, such as the presence of cysts or other abnormalities.

Protocol 2: 3D Antral Follicle Count (AFC)

This protocol describes the methodology for counting antral follicles using 3D ultrasound, often facilitated by specialized software.

1. Patient Preparation and Image Acquisition:

- Follow the same patient preparation and image acquisition steps as described in Protocol 1. It is recommended to include follicles between 2 and 10 mm in the count.[10]

2. Automated Follicle Counting using Sonography-based Automated Volume Count (SonoAVC™):

- Open the 3D ovarian volume dataset.
- Activate the SonoAVC™ software.[12]
- The software will automatically identify and measure the anechoic follicular structures within the defined ovarian volume.[12][16]
- SonoAVC™ provides a count of the follicles and can also provide individual follicle volumes and diameters (d(V), mean diameter, and X, Y, Z diameters).[12]

3. Manual Verification and Adjustment:

- Review the automatically generated follicle count.
- Manually add any missed follicles or remove any incorrectly identified structures (e.g., blood vessels).[10] This can be done by clicking on the individual structures in the software interface.[10]

4. Data Recording:

- Record the total antral follicle count for each ovary.
- If required, record the size distribution of the follicles.

Protocol 3: 3D Ovarian Stromal Vascularity Assessment

This protocol details the use of 3D power Doppler angiography to quantify ovarian stromal blood flow.

1. Patient Preparation and Image Acquisition:

- Follow the patient preparation steps as in Protocol 1.
- Acquire a 3D volume of the ovary using the power Doppler mode. It is important to use standardized settings for the power Doppler parameters (e.g., gain, pulse repetition frequency) to ensure consistency.

2. Vascularity Analysis using VOCAL™:


- Open the 3D power Doppler volume dataset.
- Use the VOCAL™ tool to trace the contour of the ovarian stroma, excluding any large follicles.
- Access the histogram analysis function within the software.[13]
- The software will calculate the following vascularity indices:[8][9]
 - Vascularization Index (VI): Percentage of the stromal volume occupied by blood vessels. [8][9]
 - Flow Index (FI): Average intensity of the power Doppler signal within the vessels.[8][9]
 - Vascularization Flow Index (VFI): A composite index of vascularity and flow.[8][9]

3. Data Recording:

- Record the VI, FI, and VFI for the ovarian stroma.
- Note the phase of the menstrual cycle, as vascularity changes throughout the cycle.[17]

Section 3: Visualizations


Diagram 1: Experimental Workflow for 3D Ovarian Morphology Assessment



[Click to download full resolution via product page](#)

Caption: Workflow for 3D ovarian morphology assessment.

Diagram 2: Logical Relationship of 3D Ultrasound Parameters in Ovarian Assessment



[Click to download full resolution via product page](#)

Caption: Relationship between 3D ultrasound parameters and applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. academic.oup.com [academic.oup.com]
- 2. Three-Dimensional Automated Volume Calculation (Sonography-Based Automated Volume Count) versus Two-Dimensional Manual Ultrasonography for Follicular Tracking and Oocyte Retrieval in Women Undergoing in vitro Fertilization-Embryo Transfer: A Randomized Controlled Trial - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [Ultrasound assessment of ovarian tumors--comparison between transvaginal 3D technique and conventional 2-dimensional vaginal ultrasonography] - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. 3D Ultrasound for Follicle Monitoring in ART | Radiology Key [radiologykey.com]
- 5. researchgate.net [researchgate.net]
- 6. login.medscape.com [login.medscape.com]
- 7. Diagnosis of polycystic ovaries by three-dimensional transvaginal ultrasound - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. createfertility.co.uk [createfertility.co.uk]
- 9. academic.oup.com [academic.oup.com]
- 10. volusonclub.net [volusonclub.net]
- 11. dsjuog.com [dsjuog.com]
- 12. volusonclub.net [volusonclub.net]
- 13. The reliability of virtual organ computer-aided analysis (VOCAL) for the semiquantification of ovarian, endometrial and subendometrial perfusion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Individual ovarian volumes obtained from 2-dimensional and 3-dimensional ultrasound lack precision - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. Assessment of changes in volume and vascularity of the ovaries during the normal menstrual cycle using three-dimensional power Doppler ultrasound - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes & Protocols: Enhanced Ovarian Morphology Assessment Using 3D Transvaginal Ultrasound]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1674034#using-3d-transvaginal-ultrasound-for-enhanced-ovarian-morphology-assessment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com